

Comparing the environmental safety profile of Quinoclamine and glyphosate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quinoclamine

Cat. No.: B1680399

[Get Quote](#)

A Comparative Environmental Safety Profile: Quinoclamine vs. Glyphosate

This guide provides a detailed comparison of the environmental safety profiles of two herbicides, **Quinoclamine** and Glyphosate. The information is intended for researchers, scientists, and professionals in drug development to facilitate an informed understanding of their potential environmental impacts.

Overview

Quinoclamine is a naphthoquinone-based herbicide and algaecide used for the post-emergence control of various weeds, mosses, and algae in specific settings such as amenity turf and rice paddies. Its chemical name is 2-amino-3-chloro-1,4-naphthoquinone.[1][2][3][4]

Glyphosate is a broad-spectrum, non-selective systemic herbicide widely used in agriculture, forestry, and non-crop areas to control a broad range of weeds.[5] It is an organophosphorus compound that acts by inhibiting a key plant enzyme.[5]

This comparison will delve into their respective environmental fates, ecotoxicological effects on various non-target organisms, and mammalian toxicity profiles, supported by available experimental data.

Comparative Data Summary

The following tables summarize the available quantitative data for the environmental safety profiles of **Quinoclamine** and Glyphosate. It is important to note that the available data for **Quinoclamine** is significantly more limited than for Glyphosate.

Table 1: Environmental Fate

Parameter	Quinoclamine	Glyphosate
Soil Half-Life (DT50)	Data not available. Stated as not readily biodegradable.[6]	2 - 197 days (Typical field half-life of 47 days).[7][8][9]
Aquatic Half-Life	Data not available.	A few days to 91 days in water. [7]
Bioaccumulation Potential (BCF)	Data not available.	Low potential; BCF value of 0.52 in bluegill sunfish.[10][11]

Table 2: Ecotoxicity

Organism Group	Endpoint	Quinoclamine	Glyphosate
Fish	96-hour LC50	0.65 mg/L (Zebra fish) [6]	86 - 168 mg/L (Rainbow trout, Harlequin)[12]
Aquatic Invertebrates	48-hour EC50	Data not available. Classified as "very toxic to aquatic life". [13]	1.4 - 7.2 mg/L (Daphnia magna)[7] [14]
Algae	72-hour EC50	Data not available. Used as an algaecide. [2]	9.77 mg/L (Chlorella vulgaris)[15]
Avian	Acute Oral LD50	Data not available.	>2,000 mg/kg (Mallard), >4,640 mg/kg (Bobwhite quail)[8]

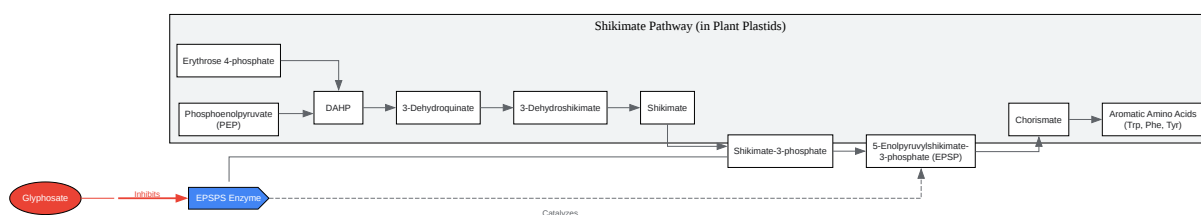
Table 3: Mammalian Toxicity

Parameter	Quinoclamine	Glyphosate
Acute Oral LD50 (rat)	1,360 mg/kg[6][16]	>4,320 mg/kg[8][17]
Acute Dermal LD50 (rat)	>5,000 mg/kg[6]	>2,000 mg/kg[8][17]
Chronic Toxicity (NOAEL, rat)	0.21 mg/kg bw/day[18]	Data not available in this format
Acceptable Daily Intake (ADI)	0.0021 mg/kg bw/day[18]	Data not available in this format

Mode of Action

Glyphosate: Inhibition of the Shikimate Pathway

Glyphosate's herbicidal activity stems from its specific inhibition of the enzyme 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS) in the shikimate pathway.[5] This pathway is essential for the synthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan) in plants and some microorganisms. As this pathway is absent in animals, it provides a selective mode of action.[5] Inhibition of EPSPS leads to a depletion of these essential amino acids, disrupting protein synthesis and ultimately causing plant death.



[Click to download full resolution via product page](#)

Glyphosate inhibits the EPSPS enzyme in the shikimate pathway.

Quinoclamine: Disruption of Photosynthesis

As a naphthoquinone, **Quinoclamine**'s mode of action is understood to involve the disruption of photosynthetic processes in target plants and algae.[3] Naphthoquinones are known to interfere with electron transport chains, which are fundamental to energy conversion in photosynthesis.[3] This interference leads to the generation of reactive oxygen species (ROS), causing oxidative stress and subsequent cellular damage, ultimately leading to the death of the plant or alga. The precise molecular targets of **Quinoclamine** within the photosynthetic apparatus are not as specifically defined as for glyphosate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Quinoclamine [sitem.herts.ac.uk]
- 3. 2-Amino-3-chloro-1,4-naphthoquinone | CAS:2797-51-5 | High Purity | Manufacturer BioCrick [biocrick.com]
- 4. 2-AMINO-3-CHLORO-1,4-NAPHTHOQUINONE | 2797-51-5 [chemicalbook.com]
- 5. Ecotoxicological Studies on the Effect of Roundup® (Glyphosate Formulation) on Marine Benthic Microalgae - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Clone- and age-dependent toxicity of a glyphosate commercial formulation and its active ingredient in Daphnia magna - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. wsdot.wa.gov [wsdot.wa.gov]
- 9. OECD 202: Daphnia sp., Acute Immobilization Test [aropha.com]
- 10. fera.co.uk [fera.co.uk]
- 11. researchgate.net [researchgate.net]

- 12. EXTTOXNET PIP - GLYPHOSATE [exttoxnet.orst.edu]
- 13. Quinoclamine | C₁₀H₆ClNO₂ | CID 17748 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. Co-Exposure to Glyphosate and Polyethylene Microplastic Affects Their Toxicity to *Chlorella vulgaris*: Implications for Algal Health and Aquatic Risk [mdpi.com]
- 16. fr.cpachem.com [fr.cpachem.com]
- 17. Glyphosate Technical Fact Sheet [npic.orst.edu]
- 18. fsc.go.jp [fsc.go.jp]
- To cite this document: BenchChem. [Comparing the environmental safety profile of Quinoclamine and glyphosate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1680399#comparing-the-environmental-safety-profile-of-quinoclamine-and-glyphosate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com